

2,4-Dimethyl-3-heptanone physical properties

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Compound of Interest

Compound Name: 2,4-Dimethyl-3-heptanone

Cat. No.: B091281

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An In-depth Technical Guide to the Physical Properties of **2,4-Dimethyl-3-heptanone**

Introduction

2,4-Dimethyl-3-heptanone (CAS No. 18641-71-9) is a branched-chain aliphatic ketone. As a volatile organic compound, its physical and chemical characteristics are of significant interest in various fields, including flavor and fragrance chemistry, as well as in the study of volatile components in natural products like tea infusions.^{[1][2]} This guide provides a detailed overview of its core physical properties, spectral information, and safety protocols, synthesized for researchers, scientists, and professionals in drug development and chemical analysis.

Chemical Identity and Structure

A clear understanding of a compound begins with its fundamental identifiers and molecular structure.

- IUPAC Name: 2,4-dimethylheptan-3-one^{[3][4]}
- Synonyms: 2-Amyl isopropyl ketone, 2,4-Dimethylheptan-3-one, 2-Pentyl isopropyl ketone^[1]
- CAS Number: 18641-71-9^{[1][2][4][5]}
- Molecular Formula: C₉H₁₈O^{[1][2][3][4][5]}
- Molecular Weight: 142.24 g/mol ^{[1][2][3]}

The structure consists of a seven-carbon heptane backbone with a carbonyl group at the third position and methyl groups at the second and fourth positions.

Caption: 2D structure of **2,4-Dimethyl-3-heptanone**.

Core Physical Properties

The physical state and behavior of **2,4-Dimethyl-3-heptanone** under various conditions are summarized below. These properties are critical for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
Appearance	Colourless oil	[1][6]
Boiling Point	170 °C	[1][6]
Density	0.812 g/mL	[1][5][6]
Flash Point	44 °C (111 °F)	[1][6]
Solubility	Sparingly soluble in Chloroform, Slightly soluble in Methanol.[1][6] Insoluble in water.[7]	
Stability	Volatile	[1][6]

Spectroscopic Data

Spectroscopic analysis is fundamental to confirming the identity and purity of a chemical compound.

- Infrared (IR) Spectroscopy: The National Institute of Standards and Technology (NIST) provides a reference gas-phase IR spectrum for **2,4-Dimethyl-3-heptanone**, which is essential for structural verification.[4] The spectrum will prominently feature a strong absorption band characteristic of a ketone's carbonyl (C=O) group, typically in the range of 1705-1725 cm⁻¹.

- Mass Spectrometry (MS): GC-MS data are available, which provide information on the molecule's fragmentation pattern upon electron ionization, aiding in its identification in complex mixtures.[3][4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR spectral data have been recorded and are available through public databases, allowing for the detailed structural elucidation of the molecule by analyzing the chemical shifts and coupling constants of its protons.[3]

Safety, Handling, and Storage

Proper handling and storage are paramount to ensure laboratory safety. **2,4-Dimethyl-3-heptanone** is a flammable liquid and requires specific precautions.

GHS Hazard Classification:

- Pictograms: (Flammable)
- Signal Word: Warning[1][3]
- Hazard Statements:
 - H226: Flammable liquid and vapour.[1][7]
 - H319: Causes serious eye irritation.[3]
- Precautionary Statements (selected):
 - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[7]
 - P233: Keep container tightly closed.[7]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[7]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Storage: The compound should be stored in a well-ventilated place, kept cool, and away from ignition sources.^[7] Recommended storage temperature is between 2-8°C.^{[1][6]}

Experimental Protocols: Determination of Physical Properties

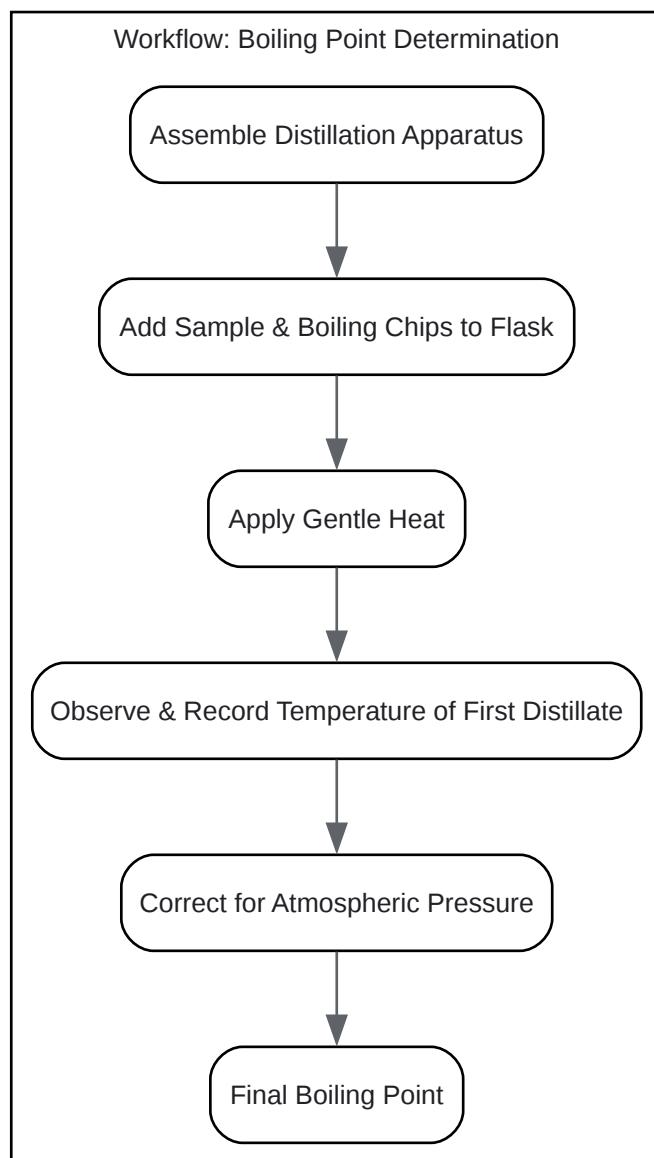
While specific experimental reports for this compound are not detailed in the provided search results, standard methodologies are employed to determine its key physical properties.

Protocol 1: Boiling Point Determination by Distillation

This protocol describes the standard atmospheric distillation method to verify the boiling point of a liquid sample.

Methodology:

- **Apparatus Setup:** Assemble a simple distillation apparatus using a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. Ensure all glass joints are properly sealed.
- **Sample Preparation:** Place a sample of **2,4-Dimethyl-3-heptanone** and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask using a heating mantle.
- **Observation:** Record the temperature at which the liquid boils and a steady stream of condensate is collected in the receiving flask. This temperature is the boiling point.
- **Validation:** The observed temperature should be corrected for atmospheric pressure if it deviates significantly from standard pressure (760 mmHg).



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Caption: Standard workflow for boiling point determination.

Protocol 2: Density Measurement using a Pycnometer

This method provides a highly accurate determination of a liquid's density.

Methodology:

- Calibration: Weigh a clean, dry pycnometer (a flask of known volume). Record this mass (m_1).

- Water Measurement: Fill the pycnometer with deionized water of a known temperature and weigh it again (m_2). Calculate the volume of the pycnometer using the density of water at that temperature.
- Sample Measurement: Empty and thoroughly dry the pycnometer. Fill it with **2,4-Dimethyl-3-heptanone** and weigh it (m_3).
- Calculation: The density (ρ) is calculated using the formula: $\rho = (m_3 - m_1) / \text{Volume}$.

Applications and Research Interest

The primary noted application for **2,4-Dimethyl-3-heptanone** is as a reference compound in analytical chemistry. Specifically, it has been used in the characterization of key differential volatile components in different grades of Dianhong Congou tea infusions.[\[1\]](#)[\[2\]](#) Its presence or absence can be an indicator of quality or specific processing methods in natural products.

Conclusion

2,4-Dimethyl-3-heptanone is a well-characterized flammable liquid with established physical properties and spectral data. Its primary utility lies in analytical chemistry as a standard for identifying volatile compounds in complex matrices. Adherence to strict safety protocols is essential when handling this compound due to its flammability and potential as an eye irritant. The standardized methods for determining its physical properties underscore the foundational experimental work required in chemical research.

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